

A Technical Guide to Commercial Nile Blue Acrylamide for Advanced Research Applications

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Compound of Interest

Compound Name: Nile blue acrylamide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Nile Blue acrylamide**, a fluorescent monomer critical for the development of advanced biosensors, imaging agents, and drug delivery systems. Below, we detail its commercial availability, physicochemical properties, key application workflows, and established experimental protocols to support its integration into your research and development pipelines.

Commercial Suppliers of Nile Blue Acrylamide

Nile Blue acrylamide and its closely related derivative, Nile Blue methacrylamide, are available from several specialized chemical suppliers. The choice of supplier may depend on required purity, quantity, and available technical documentation.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Notes
Sigma-Aldrich	Nile blue acrylamide	2089099-00-1	$C_{23}H_{22}N_3O_2Cl$	407.89	Not specified	Fluorescent monomer for synthesizing fluorescent polymers for bioimaging or drug delivery research. [1] [2]
Polysciences, Inc.	Nile Blue Acrylamide	2089099-00-1	$C_{23}H_{22}N_3O_2Cl$	408	≥ 80%	Dark blue crystals. Used to covalently link Nile Blue dye into polymer backbones for sensor applications. [3] [4]
MedChem Express	Nile Blue Methacrylamide	699018-10-5	Not specified	Not specified	Not specified	A related derivative for use in nanosized pH sensors for far-red and near-infrared

live
bioimaging.
[\[5\]](#)

Physicochemical & Spectroscopic Properties

Nile Blue is a versatile phenoxazine dye whose fluorescent properties are highly sensitive to the local environment, particularly solvent polarity and pH.[\[6\]](#) When functionalized as an acrylamide or methacrylamide monomer, it can be incorporated into polymer matrices to create sensors that translate chemical information into an optical signal.[\[6\]](#)

The spectroscopic properties of the parent dye, Nile Blue, are indicative of the performance of its polymerizable derivatives.

Solvent	Absorption λ_{max} (nm)	Emission λ_{max} (nm)
Toluene	493	574
Acetone	499	596
DMF	504	598
Ethanol	628	667
Water	635	674
0.1N HCl (pH=1.0)	457	556
0.1N NaOH (pH=11.0)	522	668

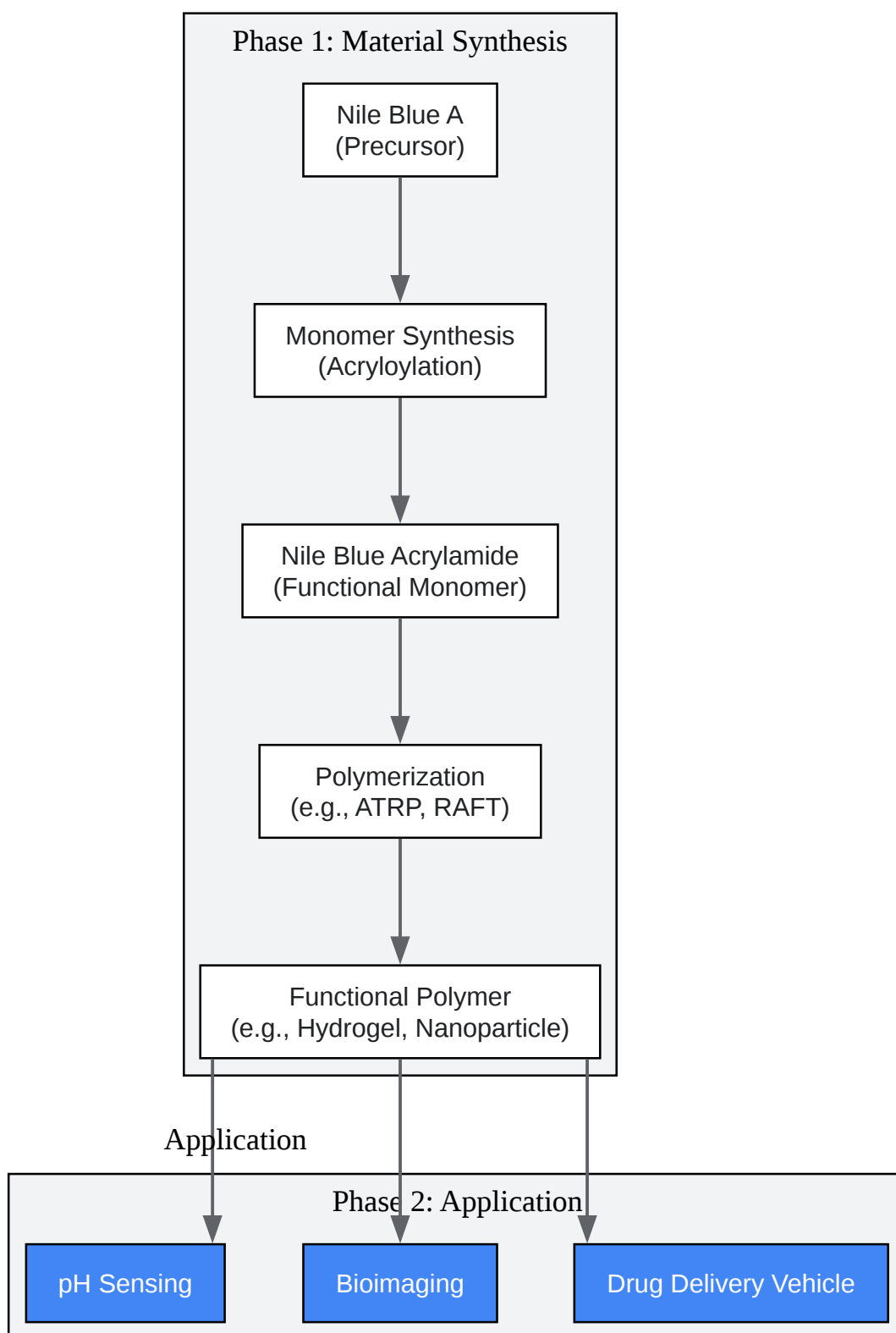
Data sourced from
Polysciences, Inc. for Nile Blue
dye.[\[4\]](#)

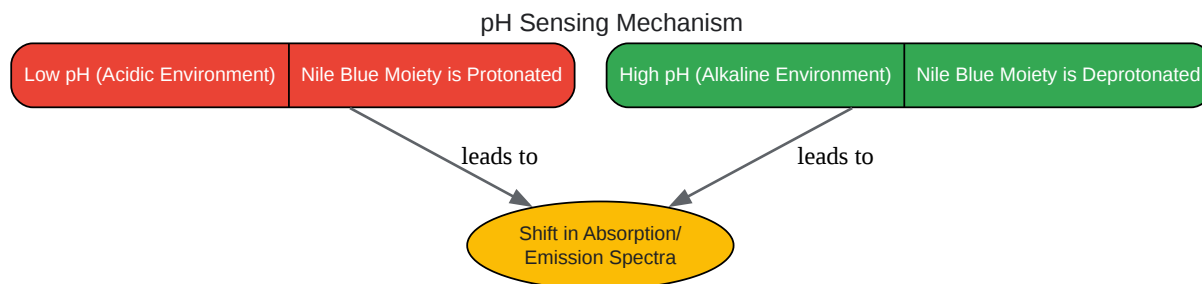
In aqueous solutions, Nile Blue methacrylamide exhibits an excitation maximum around 635 nm and a pH-dependent emission maximum between 650-700 nm.[\[7\]](#)

Key Applications & Experimental Workflows

Nile Blue acrylamide is primarily used as a functional monomer. It is covalently integrated into polymer backbones to create materials with built-in fluorescence, enabling applications in sensing and bioimaging.[4][8]

The typical workflow involves synthesizing the functional monomer (if not commercially acquired), followed by its polymerization into a hydrogel or nanoparticle, and subsequent use in a specific application.





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